Application Notes and Protocols for AmpC β-Lactamase Detection

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Compound of Interest

Compound Name: *Ampc*

Cat. No.: *B10824948*

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These application notes provide a comprehensive overview of the methodologies for the detection of **AmpC** β-lactamases in Gram-negative bacteria. While the Clinical and Laboratory Standards Institute (CLSI) does not currently have specific guidelines for **AmpC** confirmation, it does provide recommendations for screening. This document outlines the CLSI-recommended screening method and details various phenotypic and genotypic confirmatory tests to accurately identify **AmpC** producers, a critical step in both clinical diagnostics and the development of new antimicrobial agents.

Introduction to AmpC β-Lactamases

AmpC β-lactamases are clinically significant enzymes that confer resistance to a broad spectrum of β-lactam antibiotics, including penicillins, cephalosporins (first, second, and third generation), and cephamycins (e.g., cefoxitin).[1] Resistance is mediated through the hydrolysis of the β-lactam ring, rendering the antibiotic inactive. **AmpC** enzymes can be chromosomally or plasmid-encoded. Chromosomal **ampC** genes are intrinsic in several Enterobacteriaceae species (e.g., Enterobacter cloacae, Citrobacter freundii) and can be inducible or constitutively overexpressed.[2][3] Plasmid-mediated **ampC** genes can be

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transferred between different bacterial species, including those that do not naturally possess a chromosomal **ampC** gene, such as Escherichia coli and Klebsiella pneumoniae, posing a significant challenge for infection control.[4][5] Accurate detection of **AmpC** production is crucial for appropriate antibiotic stewardship and to avoid therapeutic failures.[5]

Data Presentation: Performance of Phenotypic AmpC Detection Methods

The selection of an appropriate detection method is critical for accuracy. The following tables summarize the performance characteristics of commonly used phenotypic assays for **AmpC** β-lactamase detection based on published literature.

Table 1: Performance of Screening Methods for **AmpC** Production

Screening Marker	Cutoff	Sensitivity (%)	Specificity (%)	Reference(s)
Cefoxitin (30 µg)	≤18 mm	97.4	78.7	[6][7]
Cefotetan (30 µg)	≤16 mm	52.6	99.3	[6][7]

Table 2: Performance of Confirmatory Phenotypic Methods for **AmpC** Production

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Confirmatory Test	Principle	Sensitivity (%)	Specificity (%)	Reference(s)
Cefoxitin-Cloxacillin Double-Disk Synergy (CC-DDS)	Cloxacillin inhibition of AmpC	97.2	100	[6][7]
Boronic Acid-Based Tests	Boronic acid inhibition of AmpC	58 - 100	60 - 92	[4][5][8]
Etest AmpC	Cefotetan gradient with/without cloxacillin	77.4	100	[6][7]
Disk Approximation Test	Induction of AmpC expression	21	87	[4][5]
Three-Dimensional Extract Test	Enzymatic inactivation of cefoxitin	Not widely reported	Not widely reported	[1]

Experimental Protocols

Screening for Potential **AmpC** Producers using Cefoxitin

This protocol is based on the CLSI recommendation for screening for potential **AmpC** production.[1][6][9]

Materials:

- Mueller-Hinton agar (MHA) plates
- Cefoxitin (FOX) disks (30 µg)
- Test organism grown overnight on a non-selective agar plate

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- Sterile saline or Mueller-Hinton broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator at 35°C ± 2°C

Procedure:

- Prepare a bacterial inoculum by suspending several colonies of the test organism in sterile saline or broth.
- Adjust the turbidity of the suspension to match the 0.5 McFarland standard.
- Using a sterile cotton swab, inoculate the entire surface of an MHA plate to create a uniform lawn of bacterial growth.
- Allow the plate to dry for 3-5 minutes.
- Aseptically place a 30 µg cefoxitin disk onto the inoculated agar surface.
- Invert the plate and incubate at 35°C ± 2°C for 16-18 hours in ambient air.

Interpretation:

- An inhibition zone diameter of ≤18 mm around the cefoxitin disk suggests potential **AmpC** production and requires further confirmatory testing.[1][6][9]

Confirmatory Test: Cefoxitin-Cloxacillin Double-Disk Synergy (CC-DDS) Test

This test is a highly specific method for confirming **AmpC** production.[6][10]

Materials:

- MHA plates

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- Cefoxitin (FOX) disks (30 µg)
- Disks containing cefoxitin (30 µg) and cloxacillin (200 µg) or a plain cloxacillin disk (200-500 µg)
- Bacterial inoculum prepared as described for the screening test.
- Incubator at 35°C ± 2°C

Procedure:

- Inoculate an MHA plate with the test organism as described for the screening test.
- Place a 30 µg cefoxitin disk on the agar.
- Place a disk containing both cefoxitin and cloxacillin, or a plain cloxacillin disk, approximately 20 mm (center to center) from the cefoxitin disk.
- Invert the plate and incubate at 35°C ± 2°C for 16-18 hours.

Interpretation:

- A positive test for **AmpC** production is indicated by an expansion of the cefoxitin inhibition zone on the side of the cloxacillin-containing disk.[11] A difference of ≥4 mm in the zone of inhibition between the cefoxitin disk and the cefoxitin-cloxacillin disk is considered a positive result.[6][10]

Confirmatory Test: Boronic Acid-Based Inhibition Test

Boronic acid derivatives are inhibitors of **AmpC** β-lactamases.[12][13]

Materials:

- MHA plates
- Cefoxitin (FOX) or Cefotetan (CTT) disks (30 µg)
- Phenylboronic acid solution (e.g., 400 µg per disk)

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- Blank sterile paper disks
- Bacterial inoculum prepared as described for the screening test.
- Incubator at 35°C ± 2°C

Procedure:

- Inoculate an MHA plate with the test organism as described for the screening test.
- Place a cefoxitin or cefotetan disk on the agar.
- Place a second cefoxitin or cefotetan disk on the agar. To this second disk, add a specific amount of boronic acid solution (e.g., 20 µl of a 20 mg/ml solution to a blank disk placed adjacent to the cefoxitin/cefotetan disk, or directly onto the antibiotic disk).
- Alternatively, use commercially available disks containing the cephalosporin with and without boronic acid.
- Invert the plate and incubate at 35°C ± 2°C for 16-18 hours.

Interpretation:

- An increase in the zone of inhibition of ≥5 mm around the cephalosporin disk with boronic acid compared to the cephalosporin disk alone is considered a positive result for **AmpC** production.[1][12]

Visualizations

AmpC Detection Workflow

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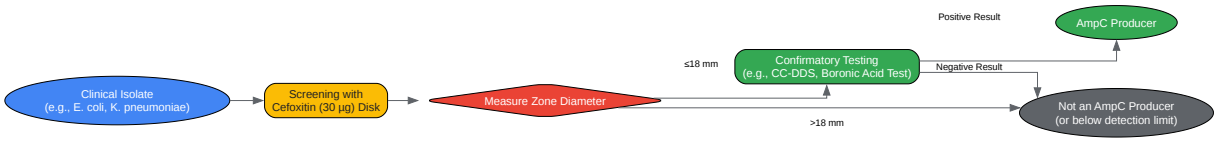

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Caption: A flowchart illustrating the recommended workflow for the phenotypic detection of **AmpC** β-lactamases.

Simplified **AmpC** Regulation Pathway (Inducible)

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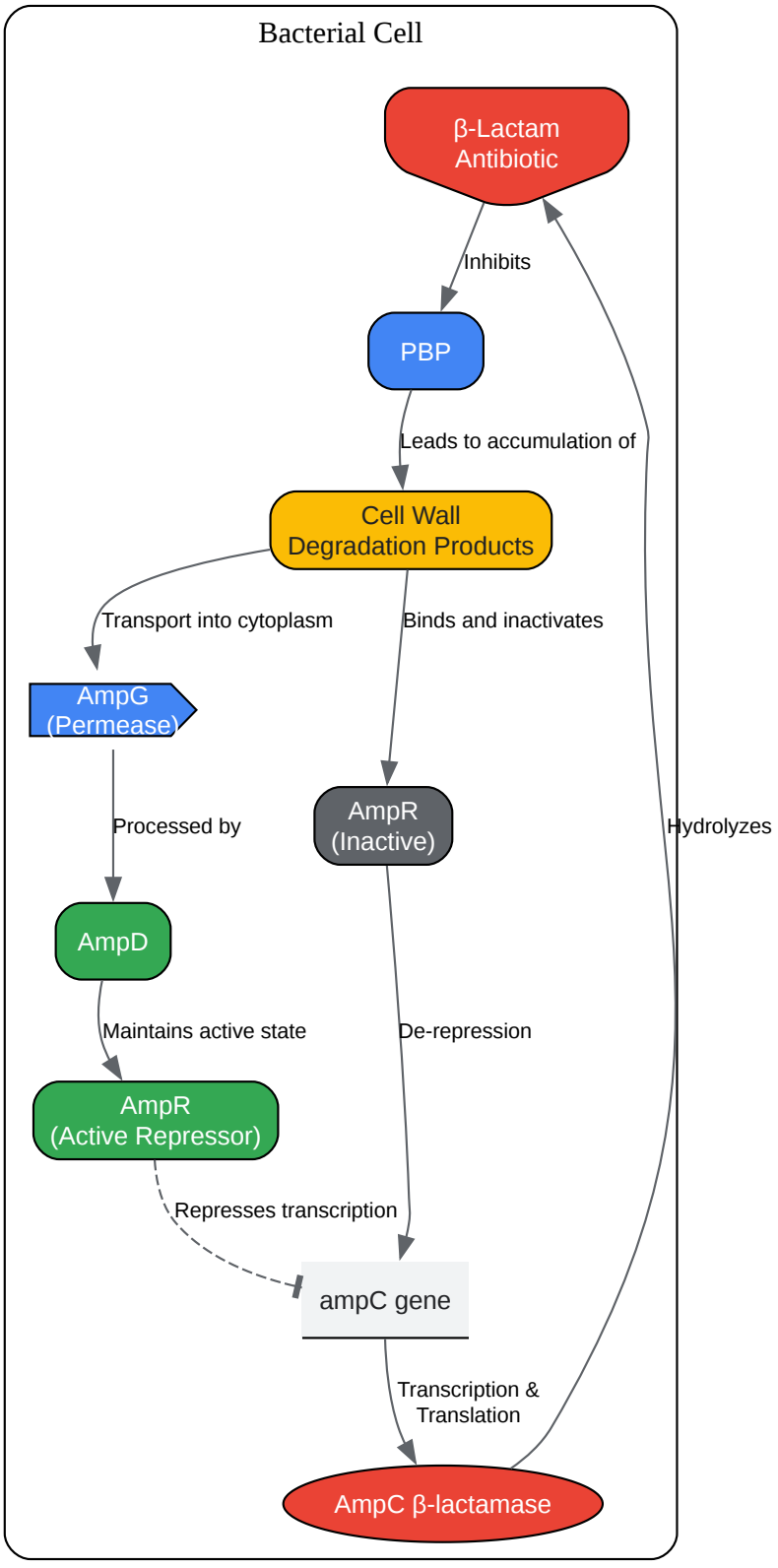

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Caption: A simplified diagram of the inducible **AmpC** β-lactamase regulatory pathway in Gram-negative bacteria.

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References

- 1. Detection of AmpC β Lactamases in Gram-negative Bacteria - Journal of Laboratory Physicians [jlabphy.org]
- 2. A Primer on AmpC β-Lactamases: Necessary Knowledge for an Increasingly Multidrug-resistant World - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Complex Regulation Pathways of AmpC-Mediated β-Lactam Resistance in Enterobacter cloacae Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Evaluation of Two Phenotypic Methods for the Detection of Plasmid-Mediated AmpC β-Lactamases among Enterobacteriaceae Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Evaluation of Two Phenotypic Methods for the Detection of Plasmid-Mediated AmpC β-Lactamases among Enterobacteriaceae Isolates - Journal of Laboratory Physicians [jlabphy.org]
- 6. Practical Approach for Reliable Detection of AmpC Beta-Lactamase-Producing Enterobacteriaceae - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Phenotypic methods for detection of Amp C b lactamases in Gram negative clinical isolates of a tertiary care hospital - Indian J Microbiol Res [ijmronline.org]
- 10. journals.plos.org [journals.plos.org]
- 11. researchgate.net [researchgate.net]
- 12. Inhibitor-Based Methods for Detection of Plasmid-Mediated AmpC β-Lactamases in Klebsiella spp., Escherichia coli, and Proteus mirabilis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Practical Methods Using Boronic Acid Compounds for Identification of Class C β-Lactamase-Producing Klebsiella pneumoniae and Escherichia coli - PMC

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[pmc.ncbi.nlm.nih.gov]

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